

purification of crude pentafluorothiophenol by distillation or chromatography

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Compound of Interest

Compound Name: Pentafluorothiophenol

Cat. No.: B1630374

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Technical Support Center: Purification of Crude Pentafluorothiophenol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the purification of crude **pentafluorothiophenol** by distillation and chromatography. It is intended for researchers, scientists, and drug development professionals.

Purification Overview

Pentafluorothiophenol (PFTP) is a colorless, volatile liquid with a boiling point of 143 °C.^[1] Crude PFTP, often synthesized from the reaction of hexafluorobenzene and sodium hydrosulfide, may contain unreacted starting materials, byproducts, and disulfide impurities.^[1] The choice between distillation and chromatography for purification depends on the nature and boiling points of the impurities, the required final purity, and the scale of the purification.

Diagram 1: Decision workflow for purification method selection. This diagram outlines the decision-making process for selecting the appropriate purification method for crude **pentafluorothiophenol**.

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References

- 1. utsouthwestern.edu [utsouthwestern.edu]
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